

Safety and Handling of 2-(Morpholino)phenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(Morpholino)phenylboronic acid

Cat. No.: B151227

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This guide provides a comprehensive overview of the safety and handling procedures for **2-(Morpholino)phenylboronic acid**, a compound utilized by researchers, scientists, and professionals in drug development. The following sections detail hazard classifications, protective measures, and emergency protocols to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

2-(Morpholino)phenylboronic acid is classified as a combustible solid that is harmful if swallowed.^[1] It is essential to understand the associated hazards to handle this chemical safely.

Table 1: GHS Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	GHS07 (Exclamation Mark) ^[1]	Warning ^[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its proper handling and storage.

Table 2: Physicochemical Data

Property	Value
Empirical Formula	C ₁₀ H ₁₄ BNO ₃ [1]
Molecular Weight	207.03 g/mol [1]
Form	Solid [1]
Flash Point	Not applicable [1]
Storage Class Code	11 - Combustible Solids [1]
WGK	WGK 3 [1]

Safe Handling and Storage

Proper handling and storage are paramount to prevent accidents and exposure.

Precautions for Safe Handling

Personnel should always adhere to the following safety precautions:

- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Use in a well-ventilated area and, if necessary, provide appropriate exhaust ventilation where dust is formed.[\[3\]](#)[\[4\]](#)

Conditions for Safe Storage

To maintain the integrity of the compound and ensure safety, the following storage conditions should be met:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[3\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[2\]](#)
- Store refrigerated.[\[2\]](#)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Table 3: Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields conforming to appropriate government standards such as EN166 (EU) or NIOSH (US).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Respiratory Protection	Respiratory protection is required when dusts are generated.
Body Protection	Wear appropriate protective clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. ^[2]

First-Aid Measures

In case of exposure, immediate and appropriate first-aid is crucial.

Table 4: First-Aid Procedures

Exposure Route	Procedure
If Swallowed	Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.
In Case of Skin Contact	Immediately wash skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention. [2]
In Case of Eye Contact	Immediately flush with plenty of water. After initial flushing, remove any contact lenses and continue flushing for at least 15 minutes. Keep eye wide open while rinsing. Get medical attention. [2]
If Inhaled	Remove the victim to fresh air. In severe cases or if symptoms persist, seek medical attention. [2]

Fire-Fighting Measures

In the event of a fire involving **2-(Morpholino)phenylboronic acid**, the following measures should be taken.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)
- Special Hazards: Hazardous decomposition products formed under fire conditions include carbon monoxide and nitrogen oxides.[\[2\]](#)
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[\[2\]](#)

Accidental Release Measures

For accidental spills, follow these procedures to contain and clean up the material safely.

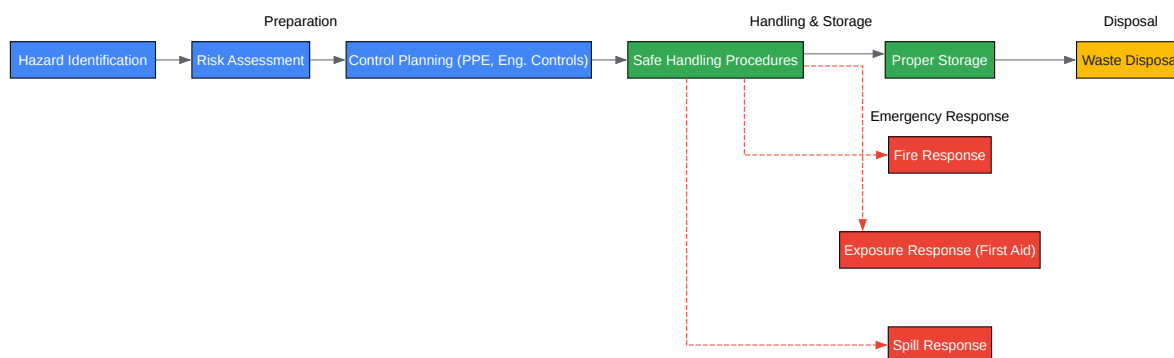
- Personal Precautions: Use personal protective equipment. Avoid dust formation.[\[3\]](#)

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[3]

Visualizing Workflows

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-(Morpholino)phenylboronic acid**, from initial assessment to disposal.

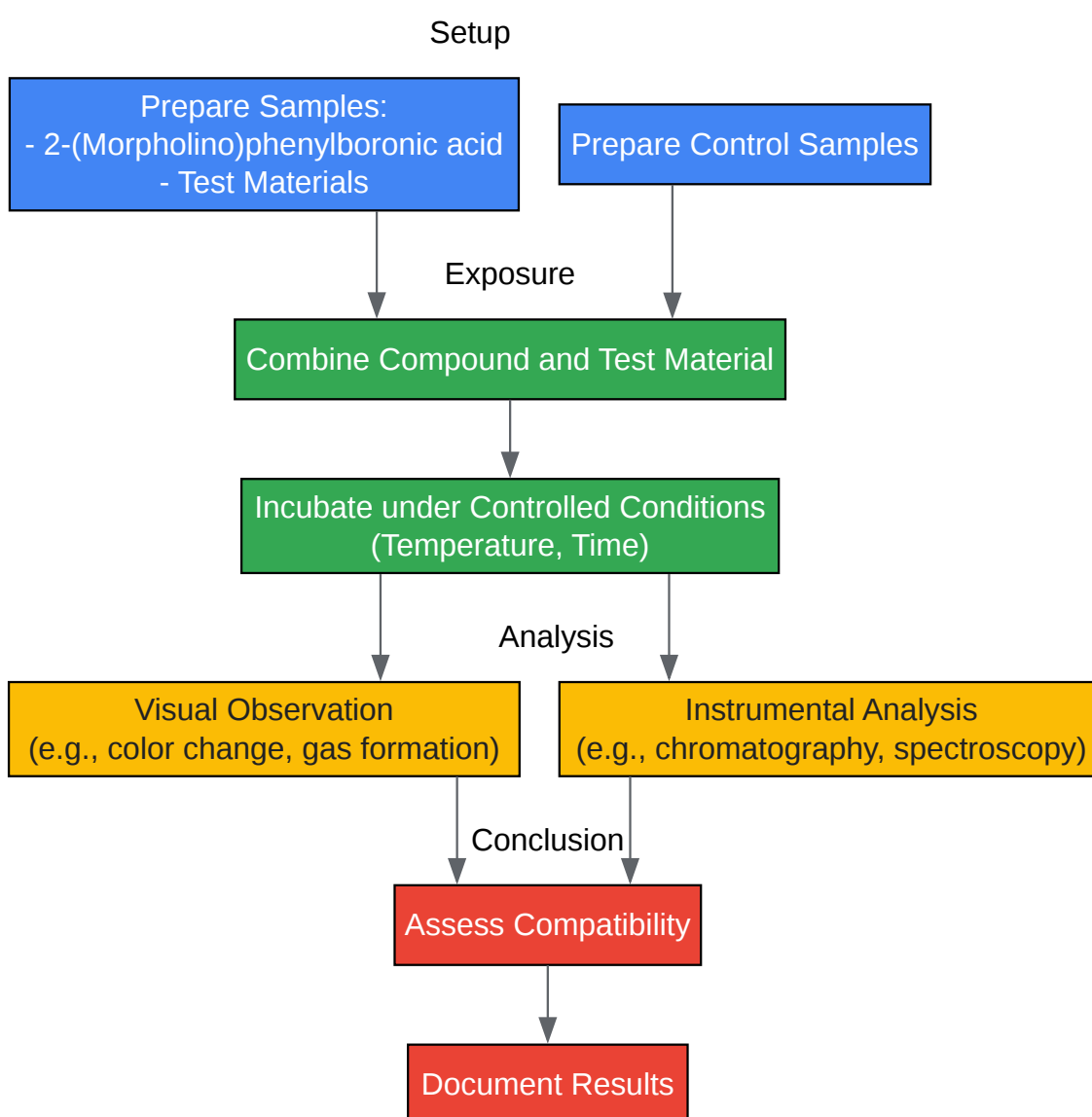


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Caption: Workflow for Safe Handling of Chemicals.

Experimental Protocol: General Compatibility Test

While a specific experimental protocol for safety assessment of **2-(Morpholino)phenylboronic acid** is not detailed in the provided search results, a general workflow for a compatibility test is visualized below. This type of test is crucial to understand the reactivity of the substance with other materials.



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- To cite this document: BenchChem. [Safety and Handling of 2-(Morpholino)phenylboronic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151227#safety-and-handling-of-2-morpholino-phenylboronic-acid]

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